

An In-depth Technical Guide to Ethyl 3,3-diphenylpropanoate

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Compound of Interest

Compound Name: *Ethyl 3,3-diphenylpropanoate*

Cat. No.: *B1584444*

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This technical guide provides a comprehensive overview of **Ethyl 3,3-diphenylpropanoate**, a chemical compound of interest to researchers, scientists, and professionals in drug development. This document outlines its chemical identity, properties, and available synthesis information, presented in a clear and structured format for easy reference and comparison.

Chemical Identity

The primary identifier for any chemical compound is its IUPAC (International Union of Pure and Applied Chemistry) name, which provides a standardized and unambiguous system of nomenclature.

IUPAC Name: **ethyl 3,3-diphenylpropanoate**^[1]

Beyond its formal IUPAC name, **Ethyl 3,3-diphenylpropanoate** is known by a variety of synonyms, which are frequently encountered in literature, chemical databases, and commercial catalogs. These synonyms, along with other key identifiers, are crucial for comprehensive literature searches and material procurement.

Identifier Type	Identifier
CAS Number	7476-18-8 [1] [2]
Molecular Formula	C17H18O2 [1]
InChI	InChI=1S/C17H18O2/c1-2-19-17(18)13-16(14-9-5-3-6-10-14)15-11-7-4-8-12-15/h3-12,16H,2,13H2,1H3 [1]
InChIKey	XZXRDSROKCWSHE-UHFFFAOYSA-N [1]
SMILES	CCOC(=O)CC(C1=CC=CC=C1)C2=CC=CC=C2 [1]
Synonyms	3,3-DIPHENYLPROPIONIC ACID ETHYL ESTER [1] , 3,3-diphenyl-propionic acid ethyl ester [1] , ethyl 3,3-diphenylpropionate [1] , ethyl 3,3-diphenyl-1-propanate [1] , NSC401896 [1]

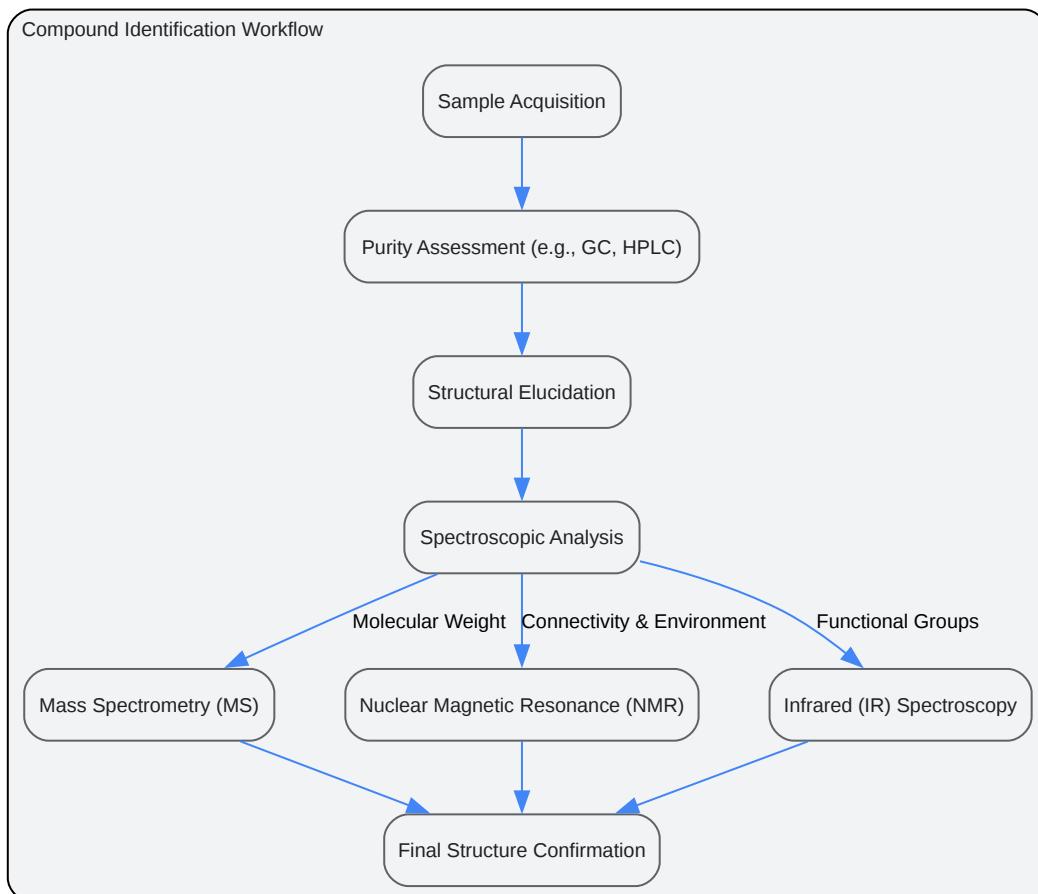
Physicochemical Properties

A summary of the key physical and chemical properties of **Ethyl 3,3-diphenylpropanoate** is presented below. These properties are essential for its handling, characterization, and application in experimental settings.

Property	Value
Molecular Weight	254.32 g/mol [1]
XLogP3	3.8 [1]
Exact Mass	254.130679813 Da [1]

Logical Workflow for Compound Identification

The process of identifying and characterizing a chemical compound like **Ethyl 3,3-diphenylpropanoate** follows a logical progression of analytical techniques. The following diagram illustrates a typical workflow.



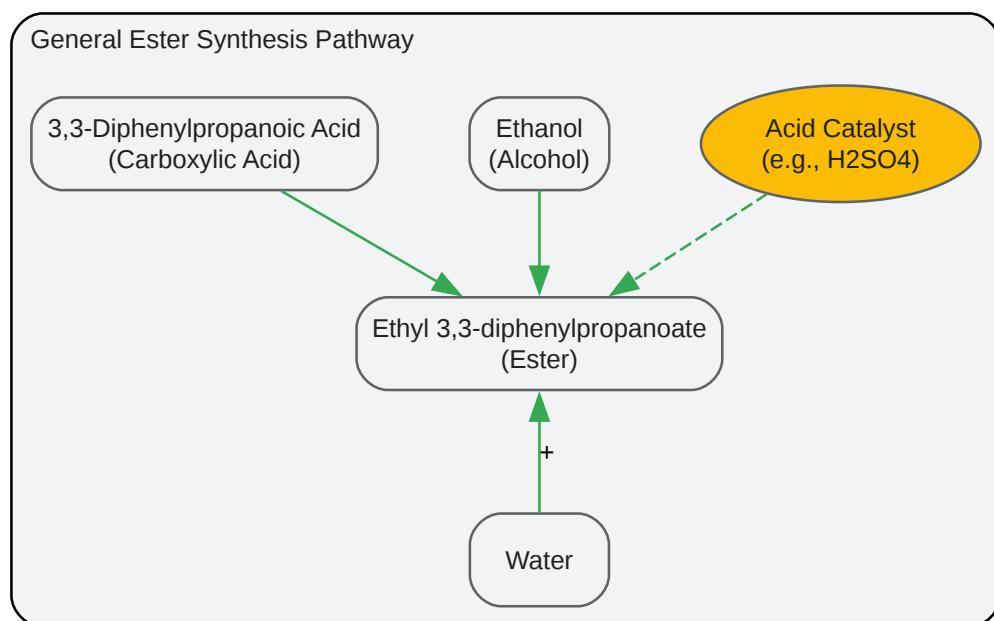
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A typical workflow for the identification and characterization of a chemical compound.

Synthesis Information

While a detailed, step-by-step experimental protocol for the synthesis of **Ethyl 3,3-diphenylpropanoate** was not readily available in the initial search, the synthesis of the related compound, Ethyl 3-phenylpropanoate, can be achieved through the hydrogenation of ethyl cinnamate in an ethanol solution using a nickel catalyst. This suggests that a potential synthetic route for **Ethyl 3,3-diphenylpropanoate** could involve the esterification of 3,3-diphenylpropanoic acid with ethanol.

The following diagram illustrates a generalized synthetic pathway for esters, which would be applicable to the synthesis of **Ethyl 3,3-diphenylpropanoate**.



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A generalized reaction scheme for the synthesis of **Ethyl 3,3-diphenylpropanoate**.

Further investigation into chemical literature and reaction databases would be necessary to establish a detailed and optimized experimental protocol for the synthesis of **Ethyl 3,3-diphenylpropanoate**. Researchers should consult relevant safety data sheets (SDS) for all reagents and follow appropriate laboratory safety procedures.

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References

- 1. Ethyl 3,3-diphenylpropanoate | C17H18O2 | CID 344791 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl 3,3-diphenylpropanoate | CAS#:7476-18-8 | Chemsoc [chemsoc.com]
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